

# Technical Support Center: Ceric Ammonium Nitrate (CAN) Test for Alcohols

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Azanium;cerium(4+);hexantrate*

CAS No.: *16774-21-3*

Cat. No.: *B123368*

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing the Ceric Ammonium Nitrate (CAN) test for the identification of alcohols.

## Troubleshooting Guide

This guide addresses common issues encountered during the Ceric Ammonium Nitrate (CAN) test for alcohols. Follow the steps to diagnose and resolve potential errors in your experimental workflow.

**Problem:** No color change, or a very faint color change, is observed upon adding the CAN reagent to a sample suspected of containing an alcohol.

- Is the alcohol highly insoluble in the reaction medium?
  - Alcohols with high molecular weight or long carbon chains (generally more than 10 carbons) have poor solubility in the aqueous CAN reagent, which can lead to a false negative or a very weak positive result.[1]

- Solution: For water-insoluble alcohols, dissolve the sample in a small amount of an inert solvent like dioxane before adding the CAN reagent.[1] If two layers are present after adding the reagent, a red color in either layer indicates a positive test.[2]
- Is the alcohol a tertiary alcohol?
  - Tertiary alcohols may react very slowly or not at all under standard test conditions.
  - Solution: Gently warming the reaction mixture may promote the reaction. However, be aware that heating can also cause oxidation of other functional groups, potentially leading to ambiguous results.[3]

Problem: The initial red color fades quickly or disappears.

- Was an excess of the alcohol-containing sample used?
  - Using a large volume of the alcohol solution can cause the initial red complex to fade rapidly as the Ce(IV) is reduced to the colorless Ce(III).[4]
  - Solution: Use only a few drops of the sample per milliliter of the CAN reagent.[4]
- Was an excess of the CAN reagent added?
  - Paradoxically, adding too much of the CAN reagent can also cause the red color to disappear.[5][6]
  - Solution: Add the CAN reagent dropwise and observe for the color change.
- Is the alcohol a primary or secondary alcohol?
  - The red color is due to the formation of an intermediate complex. For primary and secondary alcohols, this complex can subsequently undergo oxidation, leading to the disappearance of the red color and the reduction of Ce(IV) to the colorless Ce(III).[1] The fading of the color is part of the reaction pathway for these alcohols.

Problem: An unexpected color or precipitate forms.

- Does the sample contain phenols?

- Phenols react with the CAN reagent to produce a brown to dark-brown color or precipitate, which can be mistaken for a positive test for alcohols.[3]
- Solution: Use additional spectroscopic methods (e.g., IR, NMR) to confirm the presence of an alcohol and distinguish it from a phenol.
- Does the sample contain basic aliphatic amines?
  - Basic aliphatic amines can cause the precipitation of white ceric hydroxide, which may interfere with the observation of the red color change.[7]
  - Solution: If the presence of a basic aliphatic amine is suspected, the sample can be dissolved in dilute nitric acid before performing the test.[7]

## Frequently Asked Questions (FAQs)

Q1: What is the principle of the Ceric Ammonium Nitrate test for alcohols?

A1: The Ceric Ammonium Nitrate (CAN) test is a qualitative test for the presence of an alcohol functional group. The yellow Ce(IV) ions in the CAN reagent react with an alcohol to form a red-colored complex.[1] This color change from yellow to red indicates a positive test.

Q2: How is the Ceric Ammonium Nitrate reagent prepared?

A2: A common preparation involves dissolving ceric ammonium nitrate in warm, dilute nitric acid. For example, 20 grams of orange ceric ammonium nitrate crystals can be dissolved in 200 mL of warm, dilute nitric acid.[5][8] Another preparation suggests dissolving 40 g of ceric ammonium nitrate in 100 ml of 2 M nitric acid.[9]

Q3: What constitutes a positive test?

A3: The immediate formation of a red or reddish-brown color upon addition of the CAN reagent to the sample indicates the presence of an alcohol.[2]

Q4: Can this test be used for quantitative analysis?

A4: While primarily a qualitative test, a spectrophotometric method has been developed for the quantitative determination of ethanol by measuring the color change.[10] This method,

however, is not specific to ethanol and other volatile reducing substances can interfere.[10]

Q5: Are there any limitations to the Ceric Ammonium Nitrate test?

A5: Yes, there are several limitations:

- The test is generally only effective for alcohols with up to 10 carbon atoms due to solubility issues.[1]
- Phenols and some other compounds can give a false positive result.[3]
- Basic aliphatic amines can interfere with the test by forming a precipitate.[7]
- The red color of the complex may fade, especially with primary and secondary alcohols, as the alcohol is oxidized.[1]

## Data Summary

The rate of reaction and the stability of the red complex in the Ceric Ammonium Nitrate test can vary depending on the structure of the alcohol.

Alcohol Type	Typical Reaction Time for Color Change	Notes
Primary Alcohols	Rapid	The red color may fade as the alcohol is oxidized to an aldehyde and then a carboxylic acid.[1]
Secondary Alcohols	Rapid	The red color may fade as the alcohol is oxidized to a ketone. [1]
Tertiary Alcohols	Very slow or no reaction	The reaction is significantly slower compared to primary and secondary alcohols.

## Experimental Protocols

## Standard Protocol for the Ceric Ammonium Nitrate Test

### Reagent Preparation:

- Dissolve 20 g of orange ceric ammonium nitrate crystals in 200 mL of warm, dilute nitric acid.  
[5][8]

### Procedure for Water-Soluble Samples:

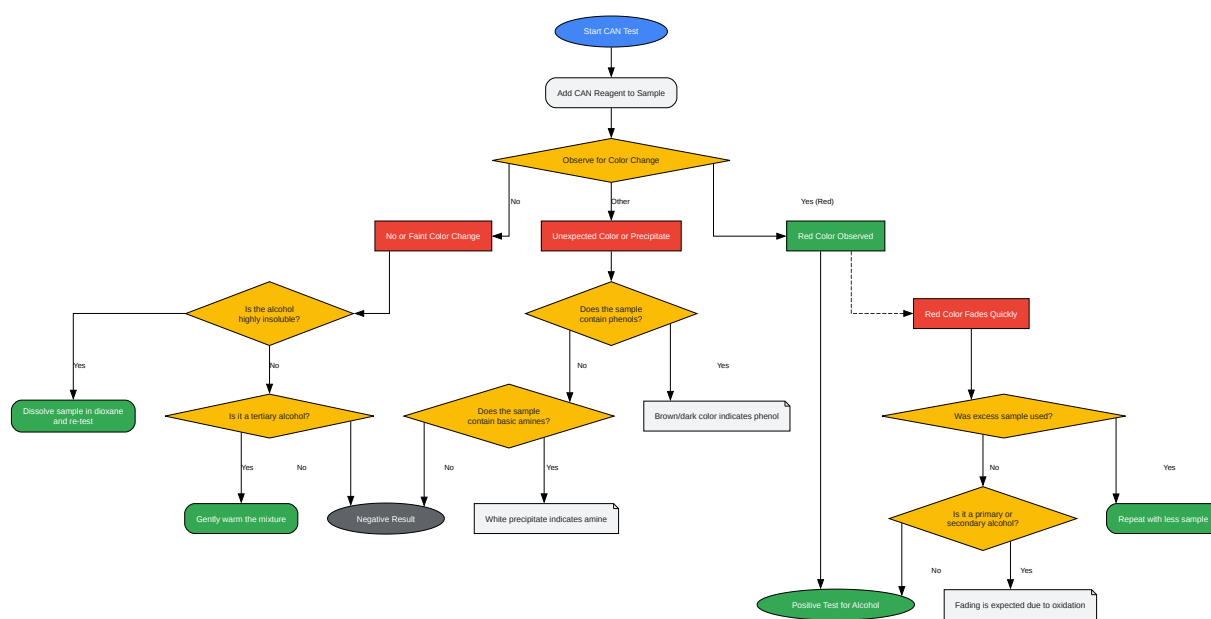
- To 1 mL of the ceric ammonium nitrate reagent in a test tube, add 2-3 drops of the liquid sample or a small amount of the solid sample.
- Shake the mixture well.
- Observe for an immediate color change. A change from yellow to red indicates a positive test.[2][8]

### Procedure for Water-Insoluble Samples:

- Dissolve the sample (a few drops of liquid or a small amount of solid) in a minimal amount of dioxane.
- Add this solution to 1 mL of the ceric ammonium nitrate reagent in a test tube.
- Shake the mixture well.
- Observe for a color change in either of the layers. A red color indicates a positive test.[2]

## Visual Guides

## Troubleshooting Workflow for the Ceric Ammonium Nitrate Test



[Click to download full resolution via product page](#)

*A troubleshooting workflow for the Cerium Ammonium Nitrate test for alcohols.*

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. faculty.uobasrah.edu.iq](http://faculty.uobasrah.edu.iq) [[faculty.uobasrah.edu.iq](http://faculty.uobasrah.edu.iq)]
- [2. Functional Groups - The Ceric Nitrate Test](http://dept.harpercollege.edu) [[dept.harpercollege.edu](http://dept.harpercollege.edu)]
- [3. scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- [4. homework.study.com](https://www.homework.study.com) [[homework.study.com](https://www.homework.study.com)]
- [5. 5 Ways to Make Ceric Ammonium Nitrate Test Approachable to Students](https://www.labster.com) [[labster.com](https://www.labster.com)]
- [6. theory.labster.com](https://www.theory.labster.com) [[theory.labster.com](https://www.theory.labster.com)]
- [7. youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- [8. byjus.com](https://www.byjus.com) [[byjus.com](https://www.byjus.com)]
- [9. chemie.uni-leipzig.de](http://chemie.uni-leipzig.de) [[chemie.uni-leipzig.de](http://chemie.uni-leipzig.de)]
- [10. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Technical Support Center: Ceric Ammonium Nitrate (CAN) Test for Alcohols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b123368/docs#technical-support-center-ceric-ammonium-nitrate-can-test-for-alcohols>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)